

An In-depth Technical Guide to the Thermal Properties of Calcium Dodecanoate

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Compound of Interest

Compound Name: *Calciumdodecanoate*

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This technical guide provides a comprehensive overview of the thermal properties of Calcium dodecanoate (also known as calcium laurate), a metallic soap with increasing relevance in various scientific and industrial applications, including pharmaceuticals. This document details the key thermal events, presents quantitative data in a structured format, and outlines the experimental protocols used for their determination.

Introduction to Calcium Dodecanoate

Calcium dodecanoate is the calcium salt of dodecanoic acid (lauric acid). Its structure consists of a calcium ion (Ca^{2+}) coordinated to two dodecanoate anions. This arrangement results in a lamellar crystalline structure in the solid state. The thermal behavior of this material is of critical importance for its application as a lubricant, stabilizer, and excipient in various formulations. Understanding its melting point, phase transitions, and decomposition profile is essential for predicting its performance and stability under different processing and storage conditions.

Quantitative Thermal Properties

The key thermal properties of Calcium dodecanoate are summarized in the table below. It is important to note that some literature reports a significantly lower melting point (around 43.8 °C); this is likely attributable to impurities or the presence of hydrates in the analyzed samples. [1] The consensus in more recent and detailed thermal analysis studies points to a much higher melting temperature for the pure, anhydrous form.[2]

Thermal Property	Value	Notes
Melting Point	182 °C	Represents the transition to an isotropic molten salt phase.
Chain Disorder Transition	100 - 150 °C	A solid-solid transition to a 'rotator' phase where the aliphatic chains gain rotational freedom.
Decomposition Onset	~200 °C	The temperature at which thermal degradation begins, primarily through decarboxylation.
Specific Heat Capacity	Data not available	Specific heat capacity values for Calcium dodecanoate are not readily available in the reviewed literature. For reference, the specific heat of lauric acid is 1.80 J/g.[3]

Phase Transitions and Decomposition Mechanism

Calcium dodecanoate exhibits a series of thermal events upon heating. The first significant event is a solid-solid phase transition occurring between 100 and 150 °C.[2] In this transition, the ordered crystalline lattice transforms into a more disordered 'rotator' phase, where the long aliphatic chains of the dodecanoate molecules gain rotational mobility while the overall layered structure is maintained.

The melting of Calcium dodecanoate to an isotropic liquid occurs at approximately 182 °C.[2] Above this temperature, the ionic layers dissociate, and the material behaves as a molten salt.

Thermal decomposition commences at around 200 °C.[2] The primary mechanism of decomposition is decarboxylation, which involves the loss of carbon dioxide from the carboxylate groups. This process leads to the formation of ketones and ultimately yields calcium carbonate as a solid residue.[2]

Experimental Protocols for Thermal Analysis

The characterization of the thermal properties of Calcium dodecanoate is primarily achieved through Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). The following sections detail the typical experimental methodologies for these techniques.

Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis is employed to determine the thermal stability and decomposition profile of Calcium dodecanoate by measuring the change in mass of a sample as a function of temperature in a controlled atmosphere.

Methodology:

- **Sample Preparation:** A small, representative sample of Calcium dodecanoate (typically 5-10 mg) is accurately weighed and placed into a tared TGA sample pan, commonly made of alumina or platinum.
- **Instrument Setup:** The TGA instrument is purged with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- **Temperature Program:** The sample is heated from ambient temperature to a final temperature (e.g., 600-800 °C) at a constant heating rate, typically 10 °C/min.
- **Data Acquisition:** The instrument continuously records the sample mass as a function of temperature. The resulting TGA curve plots the percentage of initial mass remaining on the y-axis against the temperature on the x-axis. The derivative of the TGA curve (DTG curve) can be used to identify the temperatures of maximum decomposition rates.

Differential Scanning Calorimetry (DSC)

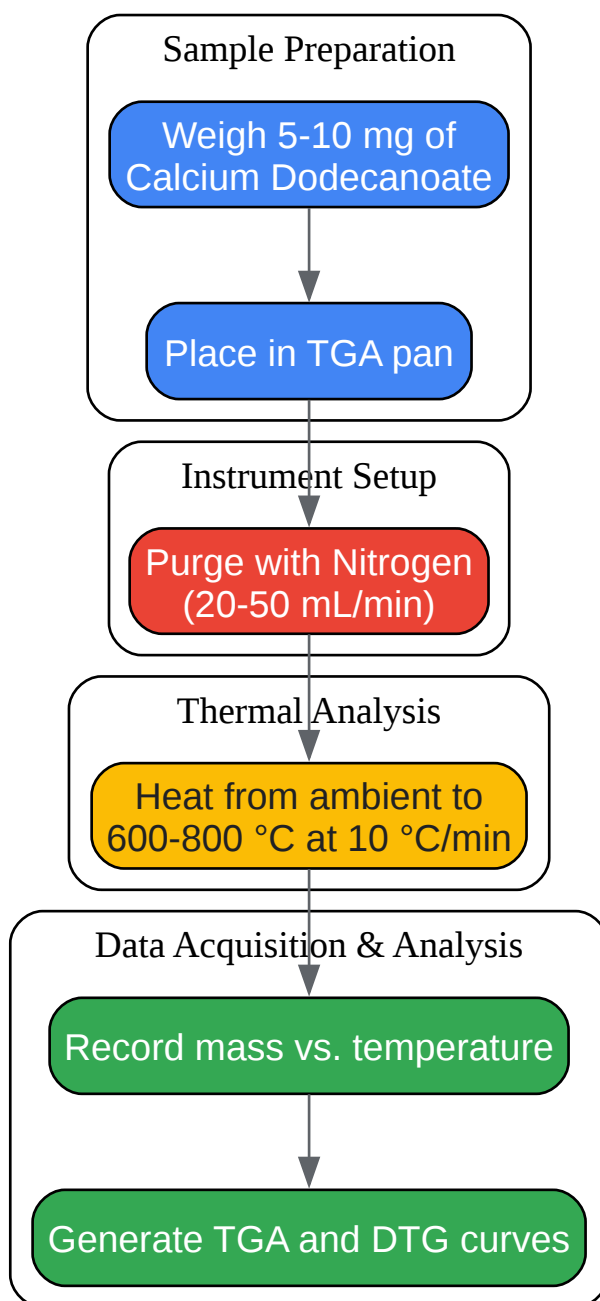
Differential Scanning Calorimetry is used to measure the heat flow into or out of a sample as it is subjected to a controlled temperature program. This technique is ideal for determining melting points, phase transition temperatures, and enthalpies of these transitions.

Methodology:

- **Sample Preparation:** A small amount of Calcium dodecanoate (typically 2-5 mg) is hermetically sealed in an aluminum DSC pan. An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The cell is purged with an inert gas, such as nitrogen, at a constant flow rate.
- **Temperature Program:** A common method involves a heat-cool-heat cycle to erase the sample's prior thermal history.
 - **First Heating Scan:** The sample is heated from ambient temperature to a temperature above its melting point (e.g., 200 °C) at a controlled rate (e.g., 10 °C/min).
 - **Cooling Scan:** The sample is then cooled back to the starting temperature at a controlled rate.
 - **Second Heating Scan:** A second heating scan is performed under the same conditions as the first to obtain data on the amorphous sample.
- **Data Acquisition:** The DSC instrument measures the differential heat flow between the sample and the reference. The resulting thermogram plots heat flow against temperature. Endothermic events, such as melting and phase transitions, appear as peaks.

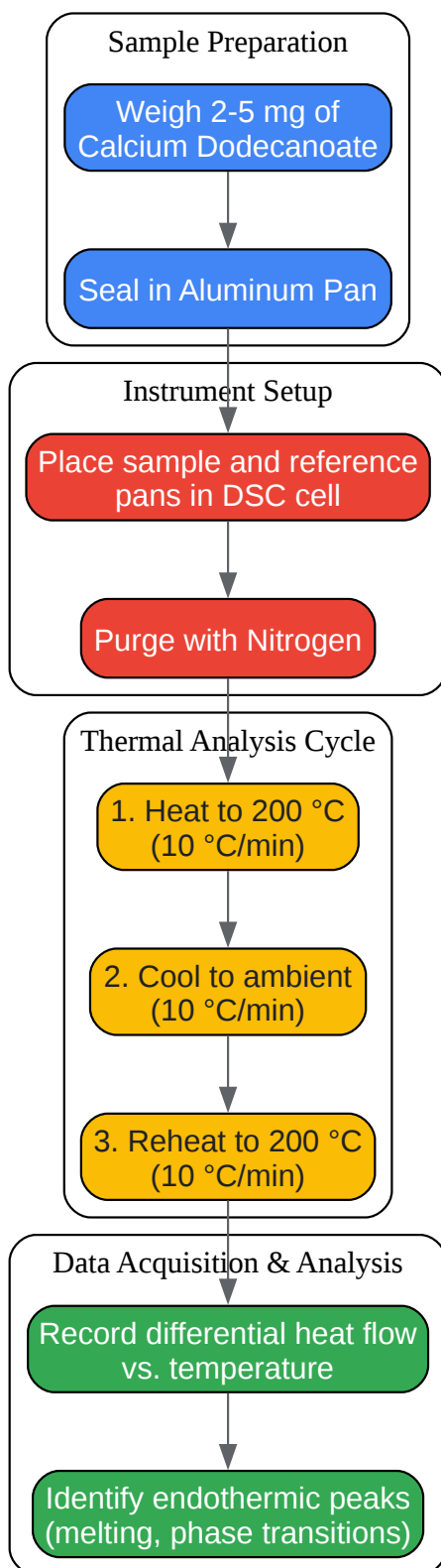
Visualizations of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Thermogravimetric Analysis (TGA) Experimental Workflow.



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References

- 1. Showing Compound Calcium dodecanoate (FDB011454) - FoodDB [foodb.ca]
- 2. Buy Calcium laurate (EVT-340064) | 4696-56-4 [evitachem.com]
- 3. Lauric Acid | C₁₂H₂₄O₂ | CID 3893 - PubChem [pubchem.ncbi.nlm.nih.gov]
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